

Pelagiomycin B: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Pelagiomycin B*

Cat. No.: *B1259814*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pelagiomycin B**, a phenazine antibiotic with potential applications in oncology and infectious disease research. This document synthesizes available data on its chemical properties, biological activity, and potential mechanisms of action, offering a valuable resource for professionals in drug development and scientific investigation.

Core Data Summary

The fundamental physicochemical properties of **Pelagiomycin B** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
CAS Number	173485-81-9	[1]
Molecular Weight	383.40 g/mol	[1]
Molecular Formula	C ₂₀ H ₂₁ N ₃ O ₅	[1]
Appearance	Red-orange Needles	[1]
Solubility	Soluble in Chloroform, Methanol, Butanol	[1]

Biological Activity and Significance

Pelagiomycin B is a member of the pelagiomycin class of antibiotics, which were first isolated from the marine bacterium *Pelagibacter variabilis*.^[2] These compounds have demonstrated notable biological activity, including action against both Gram-positive and Gram-negative bacteria.^[2] Furthermore, and of significant interest to the drug development community, pelagiomycins have exhibited antitumor activity, positioning them as potential candidates for further investigation in oncology.^[2]

Experimental Protocols

While specific, detailed experimental protocols for the isolation and synthesis of **Pelagiomycin B** are not readily available in the public domain, a general methodology can be inferred from standard practices for the isolation of phenazine antibiotics from marine bacteria. The following is a representative workflow.



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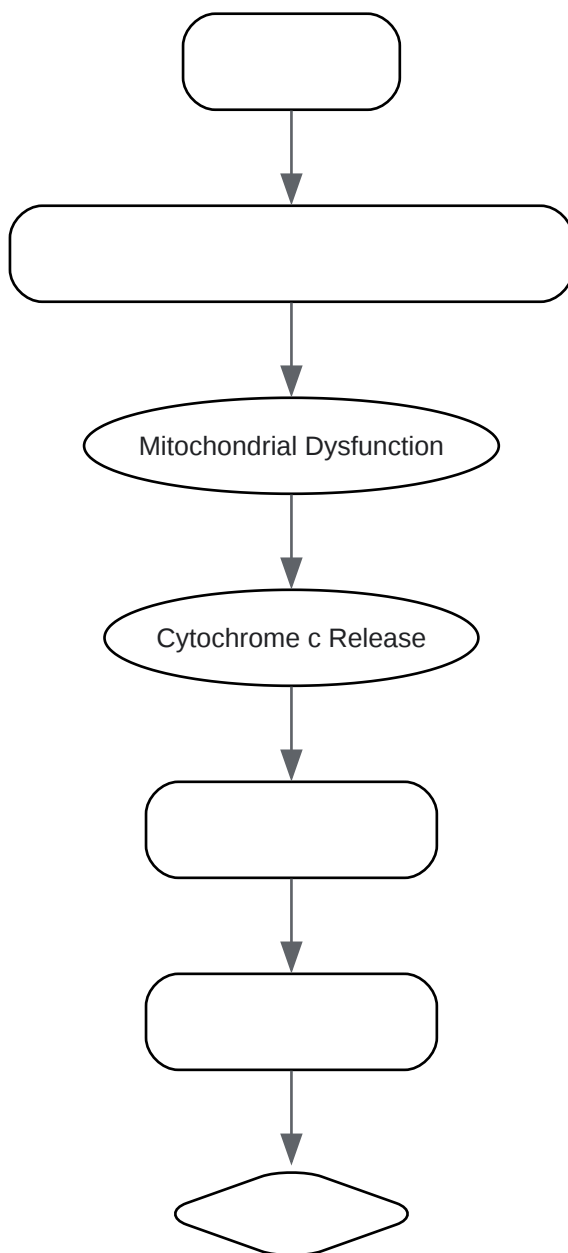
A generalized workflow for the isolation and purification of **Pelagiomycin B**.

Potential Mechanism of Antitumor Activity

The precise signaling pathways affected by **Pelagiomycin B** have not been elucidated. However, the antitumor mechanisms of other phenazine antibiotics often involve the induction of oxidative stress and apoptosis. A plausible signaling cascade, based on related compounds, is the activation of a mitochondria-mediated apoptotic pathway.

Phenazine compounds are known to generate reactive oxygen species (ROS), which can lead to cellular damage and trigger apoptosis.^[3] This process often involves the disruption of the

mitochondrial membrane potential, leading to the release of cytochrome c. Cytochrome c then activates a cascade of caspases, ultimately resulting in programmed cell death.



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A putative mitochondria-mediated apoptotic pathway for phenazine antibiotics.

Conclusion

Pelagiomicin B represents a promising natural product with dual antibacterial and antitumor activities. While further research is required to fully elucidate its therapeutic potential and mechanisms of action, this guide provides a foundational resource for scientists and researchers. The information presented here is intended to facilitate further investigation into this and related compounds, with the ultimate goal of advancing the development of new therapeutic agents.

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References

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